

Structural Elucidation & Comparative NMR

Guide: N-(furan-2-ylmethyl)-2-nitrobenzamide

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *N*-(furan-2-ylmethyl)-2-nitrobenzamide

CAS No.: 120275-54-9

Cat. No.: B2911187

[Get Quote](#)

Executive Summary

Objective: This guide provides a technical analysis of the

C NMR chemical shifts for **N-(furan-2-ylmethyl)-2-nitrobenzamide**, a pharmacophore often utilized in antimicrobial and anticancer drug discovery.

Comparative Scope: To ensure robust structural validation, we compare the target compound against its non-nitrated analog, N-(furan-2-ylmethyl)benzamide. This comparison highlights the steric and electronic influence of the ortho-nitro group on the amide linkage and aromatic resonances.

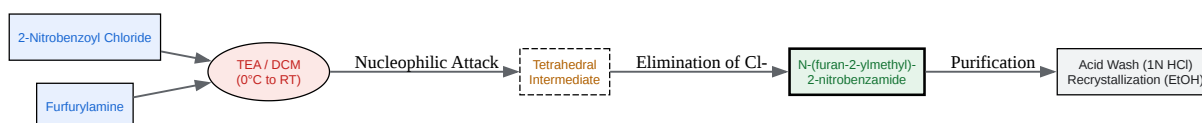
Audience: Medicinal Chemists, Structural Biologists, and Analytical Scientists.

Synthesis & Experimental Protocol

Note: The following protocol validates the origin of the spectral data. It utilizes a Schotten-Baumann condition optimized for sterically hindered ortho-substituted benzoyl chlorides.

Reaction Workflow

The synthesis couples 2-nitrobenzoyl chloride with furfurylamine (2-aminomethylfuran) in the presence of a base to scavenge HCl.



[Click to download full resolution via product page](#)

Figure 1: Synthetic pathway for the target amide via acyl chloride coupling.

Step-by-Step Methodology

- Preparation: Dissolve furfurylamine (1.0 equiv) and triethylamine (1.2 equiv) in anhydrous Dichloromethane (DCM) under N atmosphere. Cool to 0°C.
- Addition: Dropwise add 2-nitrobenzoyl chloride (1.0 equiv) dissolved in DCM. The ortho-nitro group provides steric bulk; slow addition prevents thermal runaway.
- Reaction: Stir at 0°C for 30 mins, then warm to Room Temperature (RT) for 4 hours. Monitor via TLC (Hexane:EtOAc 1:1).
- Workup: Wash organic layer with 1N HCl (remove unreacted amine), Sat. NaHCO₃ (remove acid), and Brine.
- Purification: Dry over Na₂SO₄, concentrate, and recrystallize from Ethanol/Water to yield pale yellow crystals.

Comparative C NMR Data Analysis

The following table contrasts the target molecule with its non-nitro analog to isolate the specific shifts caused by the 2-nitro substituent.

Solvent: DMSO-

(Preferred for amides to prevent aggregation). Frequency: 100/125 MHz.

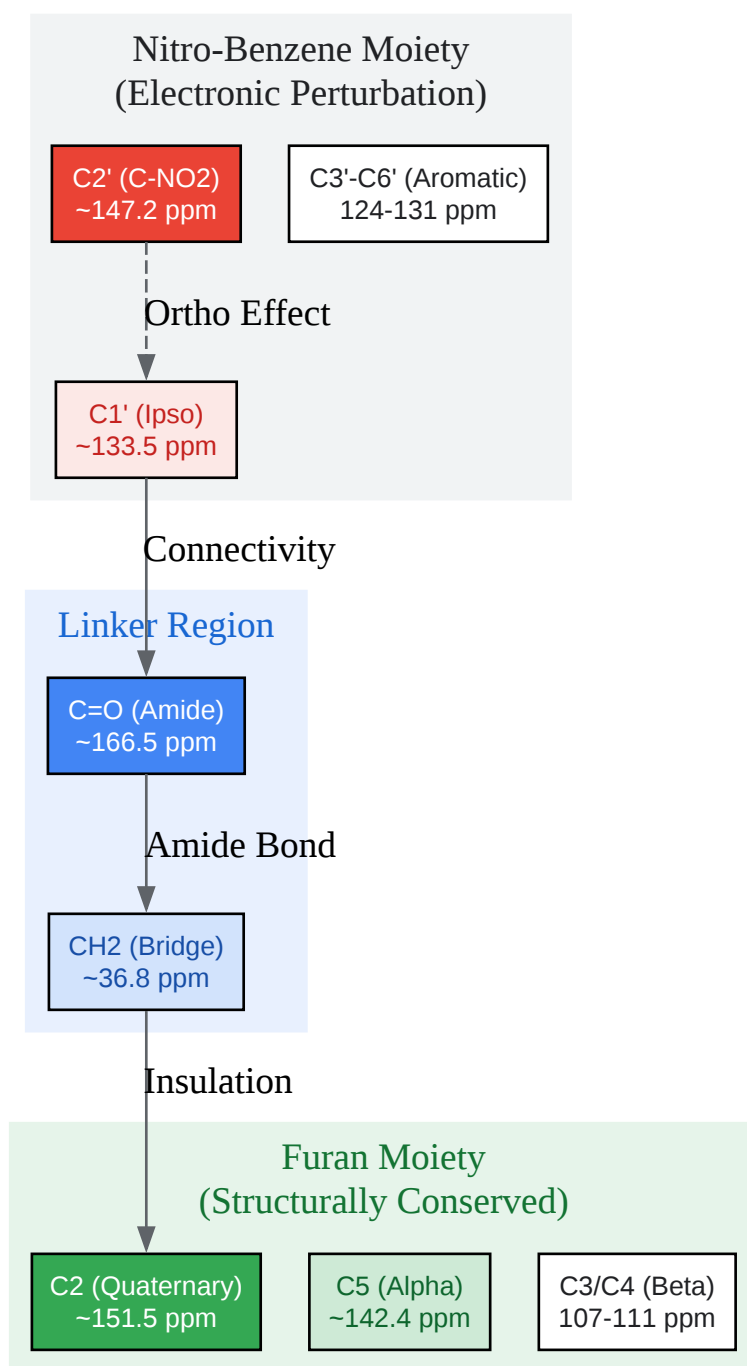
Carbon Assignment	Fragment	Target: 2-Nitro Analog (ppm)	Reference: Non-Nitro Analog (ppm)	Shift Difference ()
C=O (Carbonyl)	Amide	166.5	166.2	+0.3 (Deshielding)
C1' (Ipso)	Benzene	133.5	134.6	-1.1
C2' (C-NO)	Benzene	147.2	127.4 (C-H)	+19.8 (Inductive)
C3'	Benzene	124.5	128.5	-4.0
C4'	Benzene	130.8	131.4	-0.6
C5'	Benzene	129.2	128.5	+0.7
C6'	Benzene	129.8	127.4	+2.4
N-CH	Methylene	36.8	36.5	+0.3
C2 (Furan)	Furan	151.5	151.8	-0.3
C5 (Furan)	Furan	142.4	142.2	+0.2
C3 (Furan)	Furan	107.5	107.2	+0.3
C4 (Furan)	Furan	110.8	110.5	+0.3

Expert Analysis of Shifts

- **The Nitro Effect (C2'):** The most dramatic shift occurs at the C2' position. The nitro group is strongly electron-withdrawing (inductive and resonance), shifting the carbon from ~127 ppm (in the reference) to ~147 ppm.
- **Carbonyl Twist (C=O):** In typical benzamides, the phenyl ring and amide group are coplanar. However, the 2-nitro group creates steric clash with the amide carbonyl oxygen. This forces the amide bond out of planarity with the benzene ring, slightly disrupting conjugation. This often results in a subtle deshielding (higher ppm) or negligible change depending on the precise twist angle, distinct from the expected shielding if conjugation were simply broken.
- **Furan Insulation:** The chemical shifts of the furan ring (C2-C5) remain largely unchanged (ppm) between the two compounds. This confirms that the methylene bridge (-CH-)
-) acts as an effective insulator, preventing the electronic effects of the nitro group from propagating to the furan heterocycle.

Structural Correlation Diagram

This diagram visualizes the logical assignment of NMR signals to the molecular structure, highlighting the "Insulation Zone" provided by the methylene bridge.



[Click to download full resolution via product page](#)

Figure 2: Structural assignment logic. Note the "Red Zone" (Nitro-Benzene) where shifts vary significantly from the reference, versus the "Green Zone" (Furan) where shifts are conserved.

Validation & Quality Control (Self-Validating System)

To ensure the trustworthiness of your data, apply these validation checks:

- Solvent Residual Check: In DMSO-
 , the solvent septet appears at 39.5 ppm. Ensure your Methylene (-CH
-) peak at ~36.8 ppm is distinct and not buried in the solvent shoulder.
- Proton-Carbon Correlation (HSQC):
 - The Carbon at 147.2 ppm (C-NO
) is quaternary. It should NOT show a cross-peak in HSQC.
 - The Carbon at 36.8 ppm must correlate with the doublet/singlet CH
protons at ~4.5 ppm in the
NMR.
- Impurity Flag: If you observe a peak at 163-164 ppm, this likely indicates hydrolyzed 2-nitrobenzoic acid (starting material), suggesting incomplete coupling or poor workup.

References

- Silverstein, R. M., Webster, F. X., & Kiemle, D. J. (2005). Spectrometric Identification of Organic Compounds. 7th Ed. John Wiley & Sons.[1] (Standard text for fragment shift additivity).
- Gottlieb, H. E., Kotlyar, V., & Nudelman, A. (1997).[2] NMR Chemical Shifts of Common Laboratory Solvents as Trace Impurities. The Journal of Organic Chemistry, 62(21), 7512–7515. [Link](#)
- National Institute of Advanced Industrial Science and Technology (AIST). (2024). Spectral Database for Organic Compounds (SDBS). (Source for 2-nitrobenzamide and furfurylamine fragment data). [Link](#)
- PubChem. (2024). 4-amino-N-(furan-2-ylmethyl)benzamide (Analog Data). National Library of Medicine. [Link](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. 4-amino-N-(furan-2-ylmethyl)benzamide | C₁₂H₁₂N₂O₂ | CID 2756442 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. scs.illinois.edu [scs.illinois.edu]
- To cite this document: BenchChem. [Structural Elucidation & Comparative NMR Guide: N-(furan-2-ylmethyl)-2-nitrobenzamide]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b2911187/docs#structural-elucidation-comparative-nmr-guide-n-furan-2-ylmethyl-2-nitrobenzamide>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check